

Comprehensive Spectroscopic Characterization of (R)-3-(2-Methoxyphenyl)morpholine Hydrochloride

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Compound of Interest

Compound Name: (R)-3-(2-Methoxyphenyl)morpholine hydrochloride

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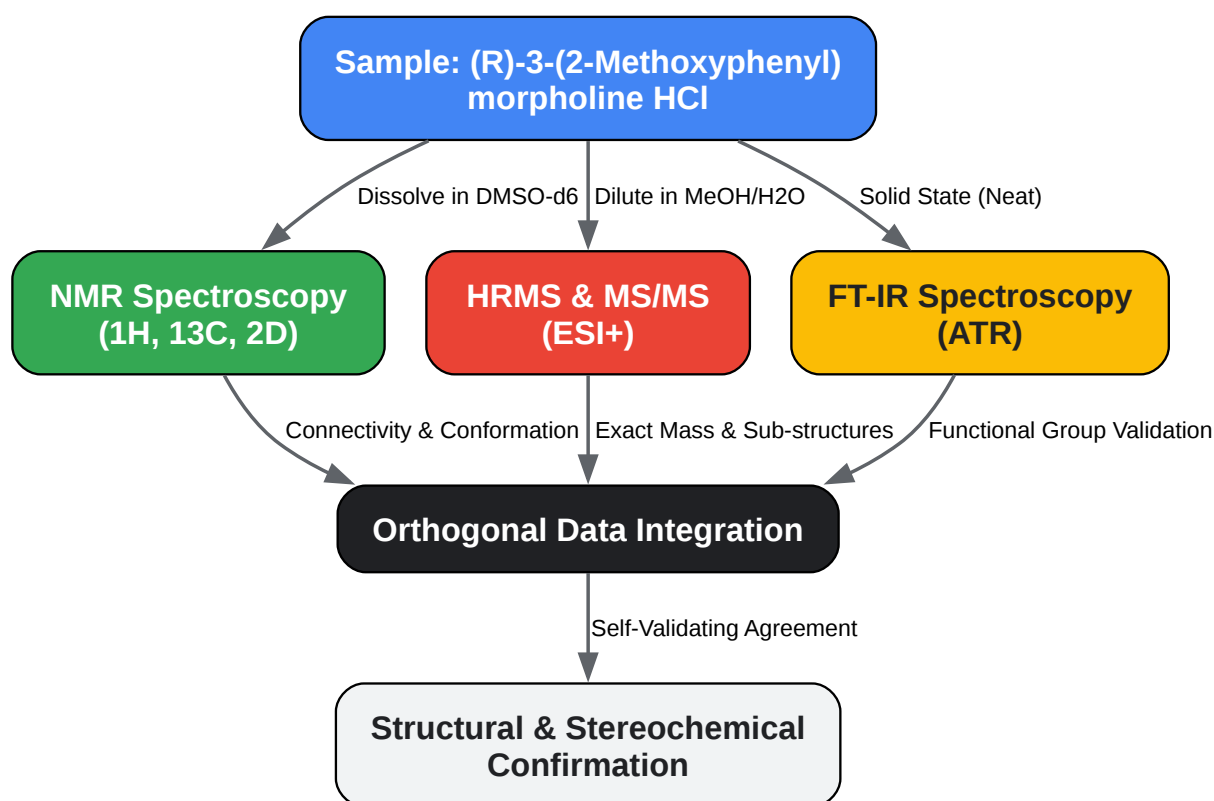
Executive Summary & Chemical Context

(R)-3-(2-Methoxyphenyl)morpholine hydrochloride ($C_{11}H_{16}ClNO_2$) is a chiral, saturated heterocyclic compound characterized by a morpholine core substituted at the C3 position with an ortho-methoxyphenyl moiety. Morpholine derivatives are highly privileged pharmacophores in drug discovery, frequently utilized to modulate physicochemical properties such as basicity, aqueous solubility, and metabolic stability[1].

As a hydrochloride salt, this compound exhibits distinct spectroscopic signatures compared to its free-base counterpart. The protonation of the secondary amine nitrogen fundamentally alters the electron density of the morpholine ring, shifting adjacent protons downfield in Nuclear Magnetic Resonance (NMR) spectroscopy and dominating the vibrational modes in Fourier-Transform Infrared (FT-IR) spectroscopy[2]. This technical guide provides an authoritative, in-depth analysis of the orthogonal spectroscopic techniques (NMR, MS, IR) required to elucidate and validate the structure of this molecule.

Structural Dynamics & Analytical Workflow

The structural integrity of **(R)-3-(2-Methoxyphenyl)morpholine hydrochloride** must be validated through a self-validating system of orthogonal analytical techniques. The bulky 2-methoxyphenyl group at the C3 position dictates the conformational equilibrium of the morpholine ring. To minimize steric repulsion (specifically 1,3-diaxial interactions), the molecule predominantly adopts a chair conformation where the 2-methoxyphenyl substituent occupies the equatorial position[3]. This conformational preference is the primary causal factor behind the specific J -coupling constants observed in the ^1H NMR spectrum[4].



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Figure 1: Orthogonal analytical workflow for the structural validation of morpholine derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most granular data regarding the atom-to-atom connectivity and stereochemistry of the molecule. For the hydrochloride salt, DMSO-d₆ is the optimal solvent due to its high dielectric constant, which readily dissolves the salt while allowing the observation of the exchangeable NH₂⁺ protons (which would rapidly exchange and disappear in D₂O).

¹H NMR Elucidation & Causality

The ¹H NMR spectrum is defined by three distinct regions: the aromatic system, the methoxy singlet, and the aliphatic morpholine core.

- **Aromatic Region (6.90 - 7.60 ppm):** The ortho-methoxy group acts as a strong electron-donating group via resonance, shielding the ortho and para protons (H-3' and H-5'). Conversely, the proton closest to the morpholine attachment (H-6') is deshielded by the anisotropic effect of the adjacent C-N bond, appearing furthest downfield as a doublet of doublets[5].
- **Morpholine Core (3.00 - 4.90 ppm):** The chemical shifts of the morpholine protons are governed by their proximity to the electronegative oxygen and nitrogen atoms. The H-3 methine proton is highly deshielded (~4.80 ppm) because it is situated directly between the aromatic ring and the protonated nitrogen (N⁺)[4]. The splitting pattern of H-3 (typically a doublet of doublets, J≈10.5,3.0 Hz) is causal proof of the equatorial position of the phenyl ring, as it represents axial-axial and axial-equatorial coupling with the adjacent H-2 protons[4].
- **Amine Salt (9.00 - 10.00 ppm):** The NH₂⁺ protons appear as a broad singlet. The extreme downfield shift is caused by the positive charge on the nitrogen, which severely deshields the attached protons.

Table 1: Predicted ¹H NMR Data (500 MHz, DMSO-d₆)

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J , Hz)	Integration
NH ₂ +(Salt)	9.45	Broad singlet (br s)	-	2H
H-6' (Aromatic)	7.50	Doublet of doublets (dd)	7.5, 1.5	1H
H-4' (Aromatic)	7.35	Triplet of doublets (td)	8.0, 1.5	1H
H-3' (Aromatic)	7.05	Doublet (d)	8.0	1H
H-5' (Aromatic)	7.00	Triplet (t)	7.5	1H
H-3 (Morpholine)	4.80	Doublet of doublets (dd)	10.5, 3.0	1H
H-2eq (Morpholine)	4.05	Doublet of triplets (dt)	11.5, 3.0	1H
H-6eq (Morpholine)	3.95	Multiplet (m)	-	1H
-OCH ₃	3.85	Singlet (s)	-	3H
H-2ax (Morpholine)	3.80	Triplet of doublets (td)	11.5, 10.5	1H
H-6ax (Morpholine)	3.65	Triplet of doublets (td)	11.5, 3.5	1H
H-5eq/ax (Morpholine)	3.20 - 3.40	Multiplet (m)	-	2H

¹³C NMR Elucidation

The ¹³C NMR spectrum confirms the carbon skeleton. The most deshielded carbon is C-2' of the aromatic ring (~157.5 ppm) due to the direct attachment of the electronegative oxygen atom of the methoxy group[5]. The morpholine carbons adjacent to oxygen (C-2, C-6) appear

further downfield (~63-68 ppm) than those adjacent to nitrogen (C-3, C-5) due to oxygen's higher electronegativity.

Table 2: Predicted ^{13}C NMR Data (125 MHz, DMSO- d_6)

Carbon Assignment	Chemical Shift (δ , ppm)	Carbon Type (DEPT-135)
C-2' (Aromatic C-O)	157.5	Quaternary (C)
C-4' (Aromatic)	130.5	Methine (CH)
C-6' (Aromatic)	129.0	Methine (CH)
C-1' (Aromatic C-R)	123.0	Quaternary (C)
C-5' (Aromatic)	121.0	Methine (CH)
C-3' (Aromatic)	112.0	Methine (CH)
C-2 (Morpholine)	68.5	Methylene (CH ₂)
C-6 (Morpholine)	63.5	Methylene (CH ₂)
-OCH ₃	55.8	Methyl (CH ₃)
C-3 (Morpholine)	54.0	Methine (CH)
C-5 (Morpholine)	43.0	Methylene (CH ₂)

Self-Validating NMR Protocol

- Sample Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO- d_6 (containing 0.03% v/v TMS as an internal standard).
- Acquisition: Acquire ^1H spectra using a standard 30° pulse program (zg30) with a relaxation delay (D1) of 2.0 seconds to ensure complete relaxation of all protons, yielding accurate integrations[4].
- Validation: The protocol is self-validating if the total integration of the aliphatic/aromatic regions strictly equals 15 protons, and the NH₂+peak integrates to exactly 2 protons, confirming the stoichiometry of the hydrochloride salt.

Mass Spectrometry (MS) & Fragmentation Pathways

High-Resolution Mass Spectrometry (HRMS) coupled with Electrospray Ionization (ESI) is utilized to determine the exact mass and structural sub-components via Collision-Induced Dissociation (CID).

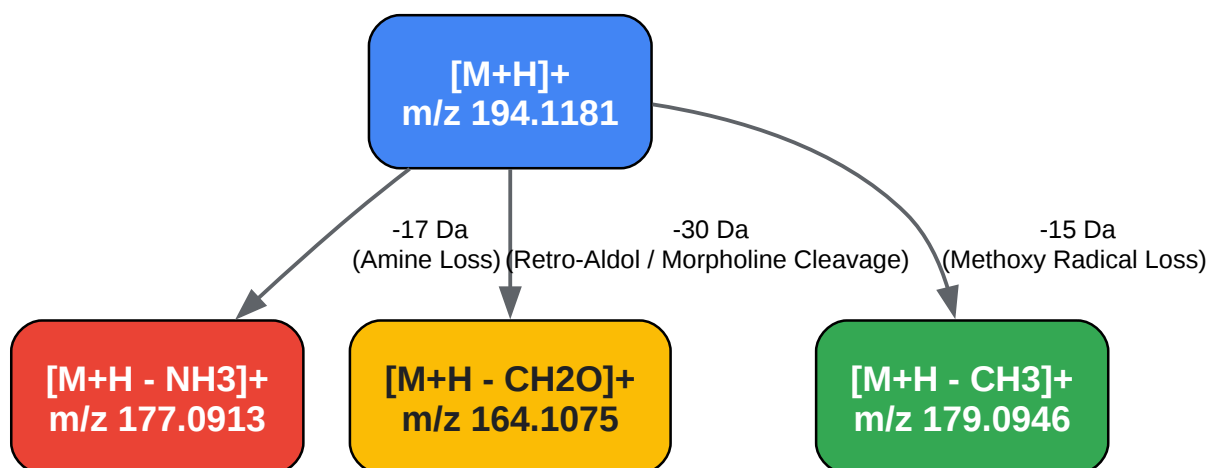
ESI-HRMS Analysis

In positive ion mode (ESI+), the hydrochloride salt dissociates, and the free base is protonated. The theoretical exact mass of the neutral free base ($C_{11}H_{15}NO_2$) is 193.1103 Da. The expected protonated molecular ion $[M+H]^+$ is observed at m/z 194.1181^[3].

MS/MS Fragmentation Causality

When the $[M+H]^+$ ion is subjected to CID, it undergoes highly predictable fragmentation pathways characteristic of substituted morpholines^[1]:

- **Loss of Ammonia (-17 Da):** A common initial fragmentation for protonated cyclic amines is the ring opening followed by the neutral loss of NH_3 , yielding a stable carbocation at m/z 177.09^[3].
- **Morpholine Ring Cleavage (-30 Da):** The morpholine ether oxygen facilitates the neutral loss of formaldehyde (CH_2O), a hallmark of morpholine fragmentation, yielding an ion at m/z 164.10^[3].
- **Methoxy Cleavage (-15 Da):** Loss of a methyl radical ($CH_3\cdot$) from the methoxy group is common for ortho-substituted anisole derivatives, driven by the formation of a stable phenoxonium ion.



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Figure 2: Primary CID MS/MS fragmentation pathways of the protonated (R)-3-(2-Methoxyphenyl)morpholine ion.

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy provides orthogonal validation of the functional groups, specifically confirming the presence of the hydrochloride salt network and the ether linkages. Attenuated Total Reflectance (ATR) is the preferred method as it requires no sample preparation (e.g., KBr pelleting), preventing moisture absorption that could obscure the N-H stretching region.

Vibrational Causality

The most defining feature of the IR spectrum for this compound is the ammonium band. Secondary amine hydrochlorides ($R_2NH_2^+Cl^-$) exhibit a very broad, strong absorption band between 2500 and 3000 cm^{-1} [2][6]. This broadening is caused by extensive intermolecular hydrogen bonding between the protonated amine and the chloride counter-ion in the solid state lattice.

Furthermore, the morpholine ring and the methoxy group both contain C-O-C linkages. The asymmetric stretching of these alkyl-aryl and dialkyl ethers produces strong, sharp bands in the

"fingerprint" region (1050 - 1250 cm^{-1})[6].

Table 3: Key FT-IR (ATR) Vibrational Assignments

Wavenumber (cm^{-1})	Intensity	Vibrational Mode & Causality
~2950 - 2500	Strong, Broad	N-H+ stretch: Broadened due to severe hydrogen bonding in the HCl salt lattice[2].
~2835	Medium	C-H stretch (Methoxy): Characteristic symmetric stretching of the -OCH ₃ group[6].
~1600, 1585	Medium, Sharp	C=C stretch (Aromatic): Skeletal vibrations of the ortho-substituted benzene ring[6].
~1450	Medium	C-H bending (Aliphatic): Scissoring deformation of the morpholine CH ₂ groups[6].
~1240	Strong	C-O-C stretch (Asymmetric, Aryl): Asymmetric stretching of the aryl-alkyl ether (methoxy group).
~1110	Strong	C-O-C stretch (Asymmetric, Alkyl): Asymmetric stretching of the morpholine ring ether[7].
~750	Strong	C-H out-of-plane bend: Diagnostic for 1,2-disubstituted (ortho) benzene rings.

Self-Validating FT-IR Protocol

- **Background Verification:** Collect a background spectrum of the clean diamond ATR crystal. The system validates readiness if the baseline transmittance is >98% with no spurious peaks.
- **Sample Application:** Apply 2-3 mg of the neat solid powder to the crystal. Apply consistent pressure using the ATR anvil.
- **Data Acquisition:** Collect 32 scans at a resolution of 4 cm^{-1} . The presence of the broad $2500\text{-}3000\text{ cm}^{-1}$ band acts as an internal control, confirming the compound has not degraded into its free-base form (which would present a sharp, weak N-H stretch at $\sim 3300\text{ cm}^{-1}$).

Conclusion & Quality Control

The rigorous characterization of **(R)-3-(2-Methoxyphenyl)morpholine hydrochloride** requires the synthesis of data from NMR, MS, and IR spectroscopy.

- NMR provides the stereochemical and connectivity proof, validated by precise integration and J -coupling analysis.
- HRMS confirms the exact elemental composition and validates the morpholine core via specific neutral losses (e.g., CH_2O).
- FT-IR acts as the definitive solid-state confirmation of the hydrochloride salt form.

By employing these self-validating protocols, researchers can ensure the highest degree of analytical confidence in the structural integrity and purity of this pharmacological intermediate.

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